

Methodology for Assessing Sandalore's Effect on Keratinocyte Migration

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Compound of Interest

Compound Name: Sandalore

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These application notes provide a comprehensive overview of the methodologies used to assess the effect of **Sandalore**, a synthetic sandalwood odorant, on human keratinocyte migration. The protocols detailed below are based on established research demonstrating that **Sandalore** promotes wound-healing processes in human keratinocytes through the activation of the olfactory receptor OR2AT4.^{[1][2][3]}

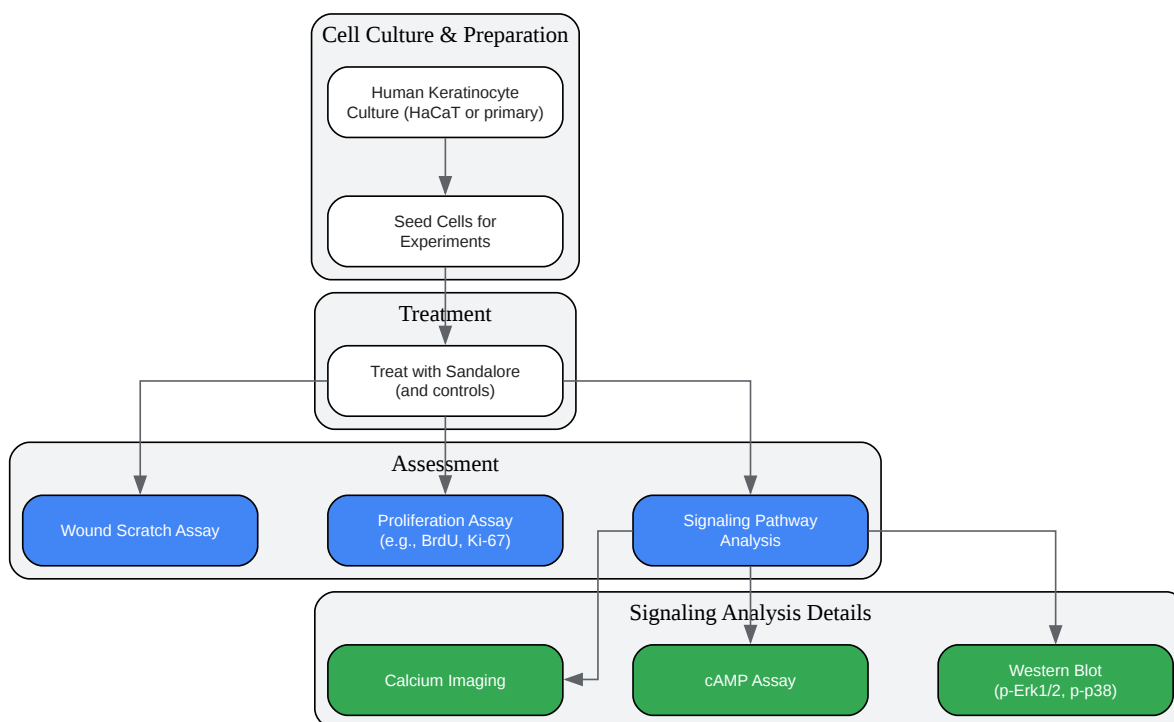
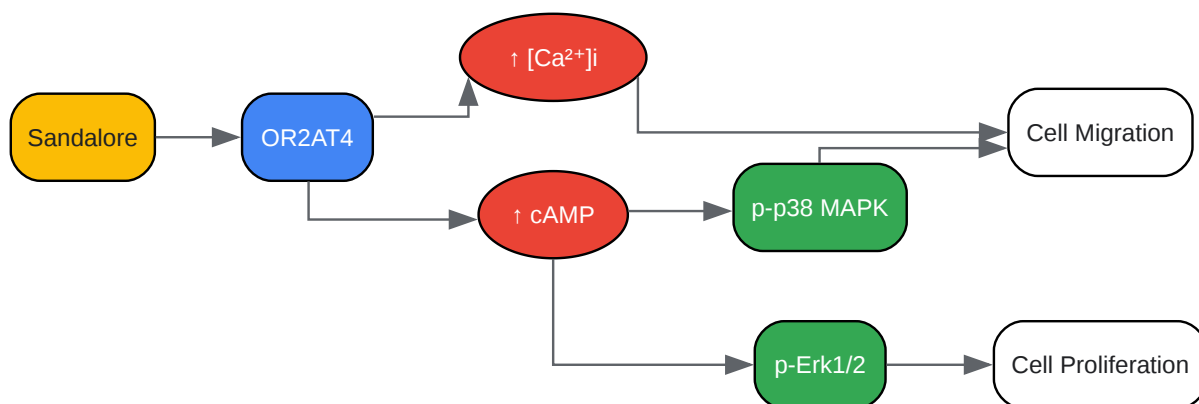
Introduction

Keratinocytes, the primary cells of the epidermis, express a variety of sensory receptors that allow them to respond to environmental stimuli.^{[1][4]} Among these are olfactory receptors (ORs), a class of chemoreceptors.^{[1][4]} The specific olfactory receptor OR2AT4 has been identified in human keratinocytes and is activated by **Sandalore**.^{[1][3]} This activation triggers a signaling cascade that enhances keratinocyte proliferation and migration, crucial processes in wound re-epithelialization.^{[1][2][5]} The following sections detail the experimental protocols to investigate and quantify the effects of **Sandalore** on keratinocyte migration, along with the underlying signaling pathways.

Signaling Pathway of Sandalore in Keratinocytes

Sandalore's activation of OR2AT4 in keratinocytes initiates a downstream signaling cascade. This pathway involves an increase in intracellular calcium (Ca²⁺) and cyclic adenosine monophosphate (cAMP) levels.^{[1][6]} This leads to the phosphorylation of extracellular signal-

regulated kinases (Erk1/2) and p38 mitogen-activated protein kinases (p38 MAPK), which are key regulators of cell proliferation and migration.[1][4][5]



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